

Application Note: Quantitative Analysis of (2S)-2-Fluoro-4-methylpentanoic Acid

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Compound of Interest

Compound Name: (2S)-2-Fluoro-4-methylpentanoic acid

CAS No.: 126957-44-6

Cat. No.: B598846

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Introduction

(2S)-2-Fluoro-4-methylpentanoic acid is a chiral fluorinated carboxylic acid of increasing interest in pharmaceutical development. The introduction of fluorine can significantly alter a molecule's metabolic stability, lipophilicity, and binding affinity, making it a valuable moiety in drug design.^[1] Accurate and precise quantification of the specific (2S)-enantiomer is critical for pharmacokinetic, toxicokinetic, and efficacy studies, as different enantiomers of a chiral drug can exhibit distinct pharmacological and toxicological profiles.

This application note presents two robust and validated analytical methods for the quantification of **(2S)-2-Fluoro-4-methylpentanoic acid** in biological matrices: a chiral High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for routine analysis and a highly sensitive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for applications requiring lower detection limits. Both methods are designed to be self-validating, adhering to the principles outlined in the ICH Q2(R2) and FDA guidelines for bioanalytical method validation.^{[2][3][4][5][6][7][8][9][10][11]}

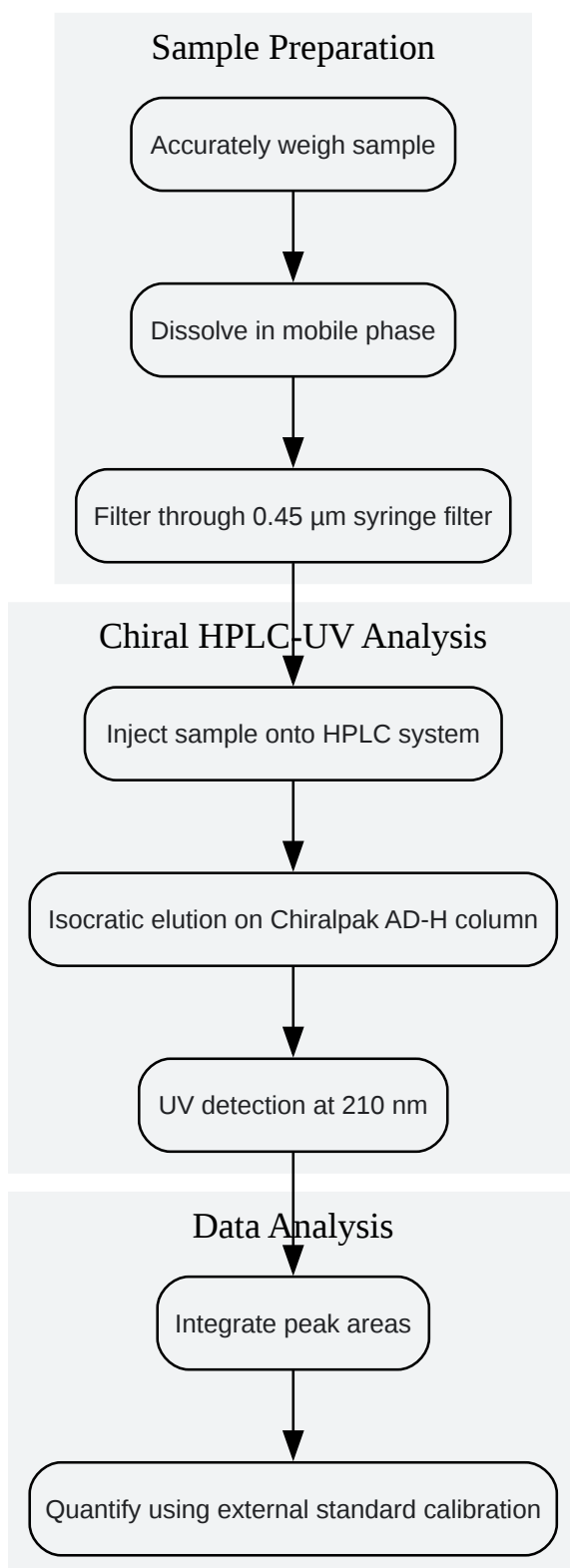
Method 1: Chiral HPLC-UV for Enantioselective Quantification

This method provides a reliable approach for the separation and quantification of the (2S)-enantiomer from its (2R)-counterpart, which is crucial for controlling the stereochemical purity of the active pharmaceutical ingredient (API).

Rationale for Method Selection

Direct chiral separation is often preferred to avoid complex derivatization steps that can introduce variability.^[12] A polysaccharide-based chiral stationary phase (CSP) is selected for its broad applicability in separating chiral molecules, including those with a single stereocenter.^{[13][14]} UV detection is a cost-effective and robust technique suitable for the concentration levels expected in drug substance and formulation analysis.

Experimental Workflow



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Caption: Workflow for Chiral HPLC-UV Analysis.

Protocol: Chiral HPLC-UV

1. Materials and Reagents:

- **(2S)-2-Fluoro-4-methylpentanoic acid** reference standard
- (2R)-2-Fluoro-4-methylpentanoic acid reference standard
- Hexane (HPLC grade)
- Isopropanol (IPA) (HPLC grade)
- Trifluoroacetic acid (TFA) (HPLC grade)

2. Instrumentation:

- HPLC system with a quaternary pump, autosampler, and UV detector
- Chiral Stationary Phase: Chiralpak AD-H, 5 μ m, 4.6 x 250 mm

3. Chromatographic Conditions:

- Mobile Phase: Hexane:IPA:TFA (95:5:0.1, v/v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 25°C
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L

4. Standard and Sample Preparation:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **(2S)-2-Fluoro-4-methylpentanoic acid** reference standard and dissolve in 10 mL of mobile phase.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the stock solution with the mobile phase to cover the desired concentration range (e.g., 1-100 μ g/mL).

- **Sample Preparation:** Accurately weigh the sample, dissolve in the mobile phase to a final concentration within the calibration range, and filter through a 0.45 µm syringe filter before injection.

5. Validation Parameters:

The method should be validated according to ICH Q2(R2) guidelines.[\[2\]](#)[\[3\]](#)[\[9\]](#)

Parameter	Specification
Specificity	Baseline resolution of (2S) and (2R) enantiomers
Linearity	$R^2 \geq 0.999$ over the concentration range
Accuracy	98.0% - 102.0% recovery
Precision (RSD)	$\leq 2.0\%$ for repeatability and intermediate precision
Limit of Quantification (LOQ)	Signal-to-noise ratio ≥ 10
Robustness	Insensitive to minor changes in mobile phase composition and flow rate

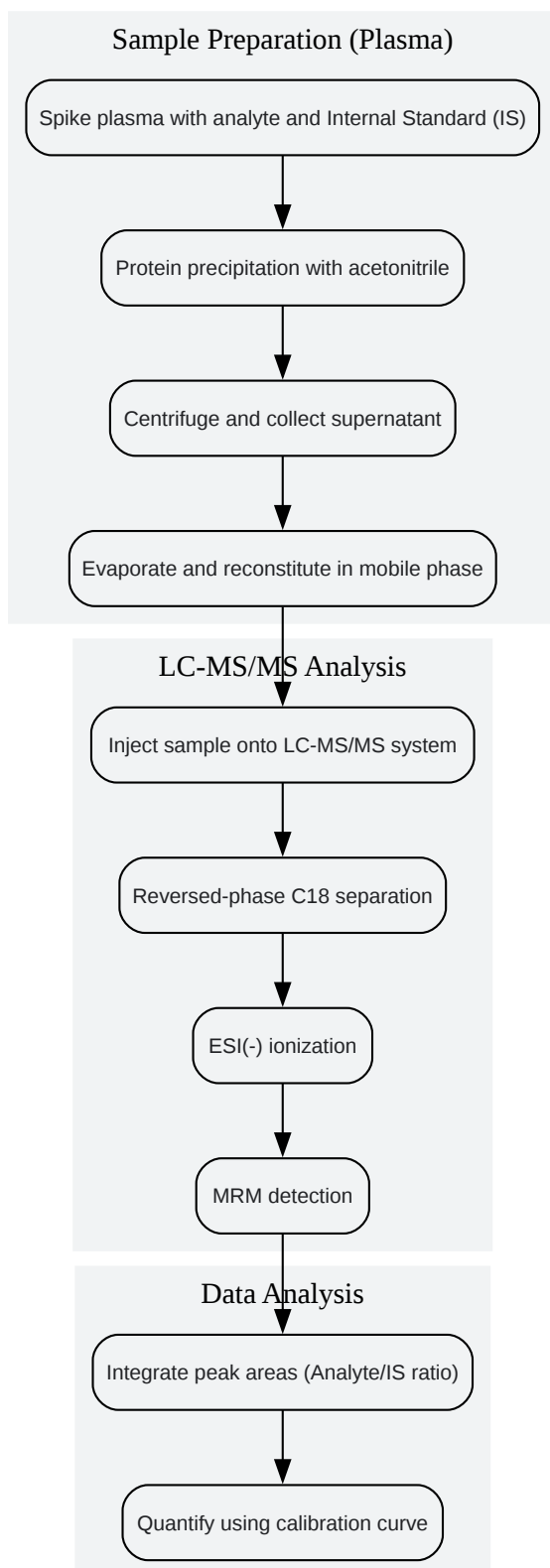
Method 2: LC-MS/MS for High-Sensitivity Quantification in Biological Matrices

This method is ideal for quantifying **(2S)-2-Fluoro-4-methylpentanoic acid** in complex biological matrices such as plasma or urine, where high sensitivity and selectivity are paramount.

Rationale for Method Selection

LC-MS/MS offers superior sensitivity and selectivity compared to HPLC-UV, making it the gold standard for bioanalytical studies.[\[5\]](#)[\[15\]](#) A reversed-phase chromatographic separation is employed for compatibility with the electrospray ionization (ESI) source. Tandem mass spectrometry (MS/MS) in Multiple Reaction Monitoring (MRM) mode ensures high selectivity by monitoring a specific precursor-to-product ion transition.

Experimental Workflow



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Caption: Workflow for LC-MS/MS Bioanalysis.

Protocol: LC-MS/MS

1. Materials and Reagents:

- **(2S)-2-Fluoro-4-methylpentanoic acid** reference standard
- Isotopically labeled internal standard (e.g., (2S)-2-Fluoro-4-methylpentanoic-d3 acid)
- Water (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Control biological matrix (e.g., human plasma)

2. Instrumentation:

- LC-MS/MS system (e.g., Triple Quadrupole) with an ESI source
- Reversed-phase column (e.g., C18, 2.1 x 50 mm, 1.8 µm)

3. LC-MS/MS Conditions:

- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient: 5% B to 95% B over 5 minutes, hold for 2 minutes, then re-equilibrate
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Ionization Mode: ESI Negative
- MRM Transitions:

- **(2S)-2-Fluoro-4-methylpentanoic acid**: Q1 (m/z 133.1) -> Q3 (e.g., m/z 89.1 [M-CO₂-H]⁻)
- Internal Standard: Q1 (m/z 136.1) -> Q3 (e.g., m/z 92.1) (Note: MRM transitions should be optimized by direct infusion of the analyte and internal standard.)

4. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, add 10 µL of internal standard solution.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

5. Validation Parameters:

The method should be validated according to FDA guidelines for bioanalytical method validation.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)

Parameter	Specification
Selectivity	No significant interfering peaks at the retention time of the analyte and IS in blank matrix
Linearity	$R^2 \geq 0.99$ over the concentration range
Accuracy	Mean accuracy within $\pm 15\%$ of nominal values ($\pm 20\%$ at LLOQ)
Precision (RSD)	Within-run and between-run precision $\leq 15\%$ ($\leq 20\%$ at LLOQ)
Lower Limit of Quantification (LLOQ)	Analyte response at least 5 times the response of a blank sample.[5]
Matrix Effect & Recovery	Consistent and reproducible
Stability	Analyte stable under various storage and handling conditions

Gas Chromatography (GC) Considerations

While LC-based methods are presented as primary, Gas Chromatography (GC) can also be a viable technique, particularly for volatile compounds or when universal detection (e.g., Flame Ionization Detector - FID) is desired. However, due to the polarity and low volatility of carboxylic acids, derivatization is typically required.[16][17][18][19]

Common derivatization strategies include:

- Esterification: Conversion to methyl or other alkyl esters using reagents like methanolic HCl or BF₃-methanol.[16][20]
- Silylation: Formation of trimethylsilyl (TMS) derivatives using reagents like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).[18][21]

For chiral GC separation of the derivatized analyte, a cyclodextrin-based chiral stationary phase would be appropriate.[22]

Conclusion

The choice of analytical method for the quantification of **(2S)-2-Fluoro-4-methylpentanoic acid** depends on the specific requirements of the analysis. The chiral HPLC-UV method is well-suited for routine quality control and enantiomeric purity assessment of the drug substance. For bioanalytical applications requiring high sensitivity and selectivity, the LC-MS/MS method provides a robust and reliable solution. Both methods, when properly validated, will yield accurate and precise data to support drug development programs.

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